

2-(3-Chloropyrazin-2-yl)acetonitrile molecular structure and weight

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Compound of Interest

Compound Name: 2-(3-Chloropyrazin-2-yl)acetonitrile

Cat. No.: B1283171

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An In-depth Technical Guide to 2-(3-Chloropyrazin-2-yl)acetonitrile

This technical guide provides a comprehensive overview of the molecular structure, properties, and potential synthesis of **2-(3-Chloropyrazin-2-yl)acetonitrile**, a heterocyclic compound of interest to researchers and professionals in drug development and chemical synthesis.

Molecular Structure and Properties

2-(3-Chloropyrazin-2-yl)acetonitrile is a pyrazine derivative characterized by a chloro substituent at the 3-position and an acetonitrile group at the 2-position of the pyrazine ring.

Chemical Structure

The chemical structure is represented by the following diagram:

Caption: 2D structure of **2-(3-Chloropyrazin-2-yl)acetonitrile**.

Physicochemical Properties

A summary of the key physicochemical properties of **2-(3-Chloropyrazin-2-yl)acetonitrile** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₆ H ₄ ClN ₃	[1] [2] [3]
Molecular Weight	153.57 g/mol	[1] [4]
CAS Number	914360-88-6	[1] [2] [4]
Appearance	White to Yellow Solid	[5]
SMILES	C1=CN=C(C(=N1)CC#N)Cl	[3]
InChI	InChI=1S/C6H4ClN3/c7-6-5(1-2-8)9-3-4-10-6/h3-4H,1H2	[3]
InChIKey	QYOUXNLAVKGTBDD-UHFFFAOYSA-N	[3]
Monoisotopic Mass	153.00937 Da	[3]
Predicted XlogP	0.4	[3]

Structural Isomerism

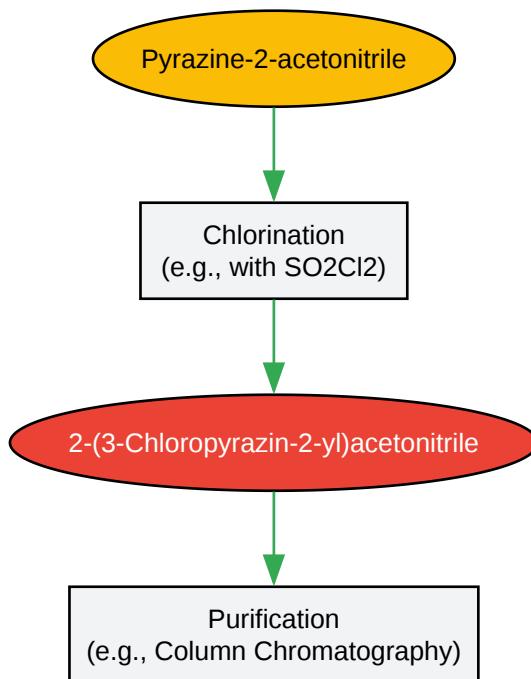
It is important to distinguish **2-(3-Chloropyrazin-2-yl)acetonitrile** from its structural isomer, 2-(6-Chloropyrazin-2-yl)acetonitrile. While both share the same molecular formula and weight, the position of the chlorine atom on the pyrazine ring differs, which can significantly impact their chemical reactivity and biological activity.[\[4\]](#)

Caption: Structural relationship between positional isomers.

Potential Synthesis Protocol

A detailed experimental protocol for the synthesis of **2-(3-Chloropyrazin-2-yl)acetonitrile** is not readily available in the cited literature. However, a plausible synthetic route can be inferred from the synthesis of the related compound, 3-chloropyrazine-2-carbonitrile.[\[6\]](#)[\[7\]](#) The proposed pathway involves the chlorination of a pyrazine precursor followed by the introduction of the acetonitrile moiety.

Proposed Synthetic Workflow



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Caption: Proposed synthesis workflow.

Hypothetical Experimental Protocol

Disclaimer: The following protocol is a hypothetical adaptation based on the synthesis of a similar compound and has not been experimentally validated for **2-(3-Chloropyrazin-2-yl)acetonitrile**.

- Reaction Setup: In a reaction vessel, dissolve pyrazine-2-acetonitrile in a suitable solvent such as toluene, with the addition of a catalyst like DMF.
- Chlorination: Cool the mixture in an ice bath. Slowly add a chlorinating agent, such as sulfonyl chloride, to the solution over a period of 10-15 minutes.
- Reaction: Allow the reaction mixture to stir in the ice bath for approximately 30 minutes, then warm to room temperature and continue stirring for several hours.
- Work-up: Quench the reaction with ice water. Separate the organic layer and extract the aqueous layer with a suitable solvent (e.g., diethyl ether).

- Neutralization and Extraction: Combine the organic layers and neutralize with a weak base, such as sodium bicarbonate. Wash the combined organic layers with water.
- Drying and Concentration: Dry the organic phase over an anhydrous drying agent (e.g., Na_2SO_4), filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- Purification: Purify the crude **2-(3-Chloropyrazin-2-yl)acetonitrile** by silica gel column chromatography.

Biological Activity Context

While specific biological activities of **2-(3-Chloropyrazin-2-yl)acetonitrile** are not detailed in the provided search results, pyrazine derivatives are known to exhibit a wide range of pharmacological activities. These include antibacterial, antifungal, anti-cancer, and diuretic properties.^[8] Furthermore, derivatives of 2-chloro-3-hydrazinopyrazine have been investigated as potent acetylcholinesterase inhibitors, which are a therapeutic target in Alzheimer's disease.^[8] This suggests that **2-(3-Chloropyrazin-2-yl)acetonitrile** could serve as a valuable scaffold or intermediate in the development of novel therapeutic agents.

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